

In-Depth Technical Guide: Synthesis Pathway of Antibacterial Agent 94 (Compound 5b)

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Compound of Interest

Compound Name: Antibacterial agent 94

Cat. No.: B12416898

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This technical guide provides a detailed overview of the synthesis pathway for **Antibacterial agent 94**, also identified as compound 5b, a potent cajaninstilbene acid analogue with significant activity against methicillin-resistant *Staphylococcus aureus* (MRSA) persisters. The synthesis is accomplished through a multi-step process culminating in a McMurry coupling reaction to form the characteristic stilbene core, followed by hydrolysis to yield the final active compound.

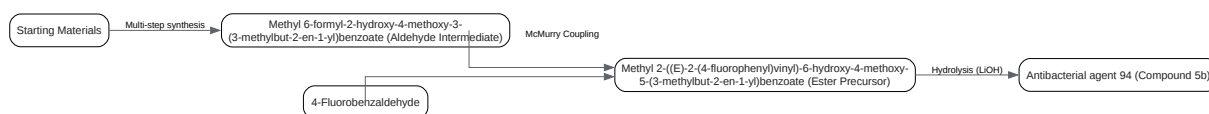
Chemical Structure and Properties

Identifier	Value
Compound Name	Antibacterial agent 94 (compound 5b)
CAS Number	1666134-58-2
Molecular Formula	C ₂₁ H ₂₁ FO ₄
Molecular Weight	356.39 g/mol

Synthesis Pathway Overview

The synthesis of **Antibacterial agent 94** (compound 5b) is achieved through a convergent approach, starting with the preparation of a key aldehyde intermediate, methyl 6-formyl-2-hydroxy-4-methoxy-3-(3-methylbut-2-en-1-yl)benzoate. This intermediate is then coupled with a

commercially available aromatic aldehyde via a McMurry reaction, followed by saponification of the resulting methyl ester to afford the final carboxylic acid.



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Figure 1: Overall synthesis workflow for **Antibacterial agent 94**.

Experimental Protocols

Synthesis of Methyl 6-formyl-2-hydroxy-4-methoxy-3-(3-methylbut-2-en-1-yl)benzoate (Aldehyde Intermediate)

The synthesis of the key aldehyde intermediate is accomplished in four steps starting from commercially available materials, with a key step being a TiCl_4 -mediated [3+3] cyclization.^[1]

McMurry Coupling for the Synthesis of the Stilbene Ester Precursor

This pivotal step involves the reductive coupling of the aldehyde intermediate with 4-fluorobenzaldehyde to form the stilbene backbone.

General Procedure: Under an inert atmosphere, a low-valent titanium reagent is prepared in a two or three-necked round-bottomed flask containing a reducing agent (e.g., $\text{Zn}(\text{Cu})$ couple) in dry THF or DME at 0 °C. To this suspension, a solution of the aldehyde intermediate and 4-fluorobenzaldehyde is added. The reaction mixture is then refluxed for several hours.^{[2][3]} The reaction is quenched, and the crude product is purified by column chromatography to yield the methyl ester precursor of **Antibacterial agent 94**.

Hydrolysis of the Methyl Ester to Yield Antibacterial Agent 94 (Compound 5b)

The final step is the saponification of the methyl ester to the corresponding carboxylic acid.

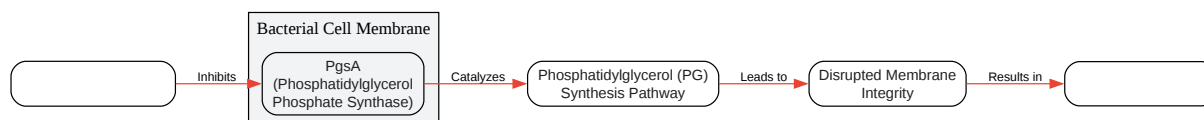
General Procedure: To a solution of the methyl ester precursor in a mixture of THF and water, lithium hydroxide (LiOH) is added. The reaction is stirred at room temperature until completion, as monitored by TLC. The reaction mixture is then acidified with dilute HCl and extracted with an organic solvent (e.g., ethyl acetate). The combined organic layers are washed, dried, and concentrated to yield **Antibacterial agent 94**.^{[4][5]}

Quantitative Data Summary

Step	Product	Key Reagents	Overall Yield
1-4	Methyl 6-formyl-2-hydroxy-4-methoxy-3-(3-methylbut-2-en-1-yl)benzoate	TiCl ₄	Not specified in snippets
5	Methyl 2-((E)-2-(4-fluorophenyl)vinyl)-6-hydroxy-4-methoxy-5-(3-methylbut-2-en-1-yl)benzoate	Low-valent Titanium	Not specified in snippets
6	Antibacterial agent 94 (Compound 5b)	LiOH	20% (over 6 steps) ^[1]

Mechanism of Action: Signaling Pathway Interference

Antibacterial agent 94 exerts its antibacterial effect by targeting the bacterial cell membrane.^[1] Specifically, it interferes with the phosphatidylglycerol (PG) synthesis pathway by targeting the membrane-associated protein PgsA.^[2] This disruption of a crucial phospholipid biosynthesis pathway leads to compromised membrane integrity and ultimately bacterial cell death.



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Figure 2: Mechanism of action of **Antibacterial agent 94**.

This guide provides a comprehensive, albeit generalized due to the lack of specific experimental data in the provided search results, overview of the synthesis and mechanism of action of **Antibacterial agent 94**. For precise experimental details, researchers are directed to the primary literature cited.

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